

Safeguarding Your Research: A Comprehensive Guide to Handling NRX-252114

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Compound of Interest

Compound Name: NRX-252114

Cat. No.: B11928317

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This document provides crucial safety and logistical information for the handling and disposal of **NRX-252114**, a potent enhancer of the interaction between S37A mutant β -catenin and its cognate E3 ligase. Due to the compound's novel nature and the fact that its chemical, physical, and toxicological properties have not been thoroughly investigated, a cautious approach is paramount. Adherence to the following procedures is essential to ensure personnel safety and maintain a secure laboratory environment.

Essential Personal Protective Equipment (PPE)

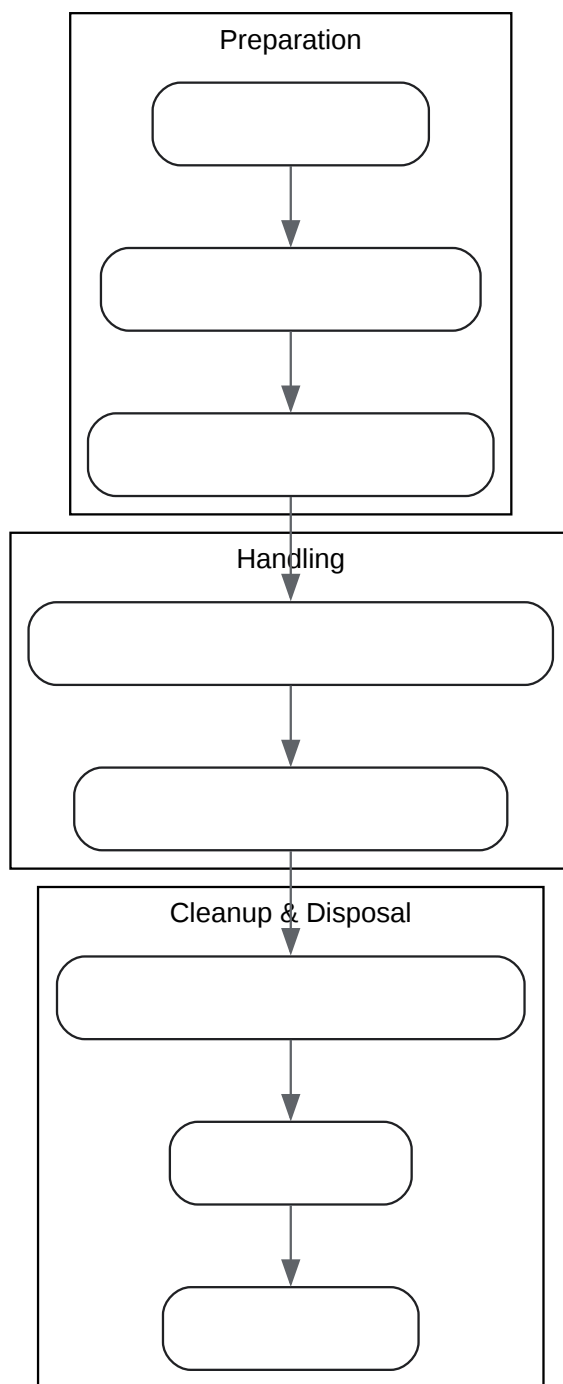
The following table summarizes the required personal protective equipment for handling **NRX-252114**. It is critical to use the specified equipment to prevent skin and eye contact, inhalation, and ingestion.

PPE Category	Item and Specifications
Hand Protection	Chemical-resistant gloves: Nitrile or neoprene gloves meeting BS EN 374:2003 standards are required. Double-gloving is strongly recommended.
Eye Protection	Safety glasses: Use appropriate safety glasses with side shields. A face shield should be worn in conjunction with goggles if there is a risk of splashing.
Body Protection	Protective clothing: A disposable, long-sleeved gown that is impermeable to chemicals should be worn.
Respiratory Protection	Respirator: A suitable respirator is necessary if a risk assessment indicates a potential for aerosol or dust formation.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **NRX-252114** is crucial to minimize exposure risk. The following workflow outlines the key steps for safe preparation, handling, and cleanup.

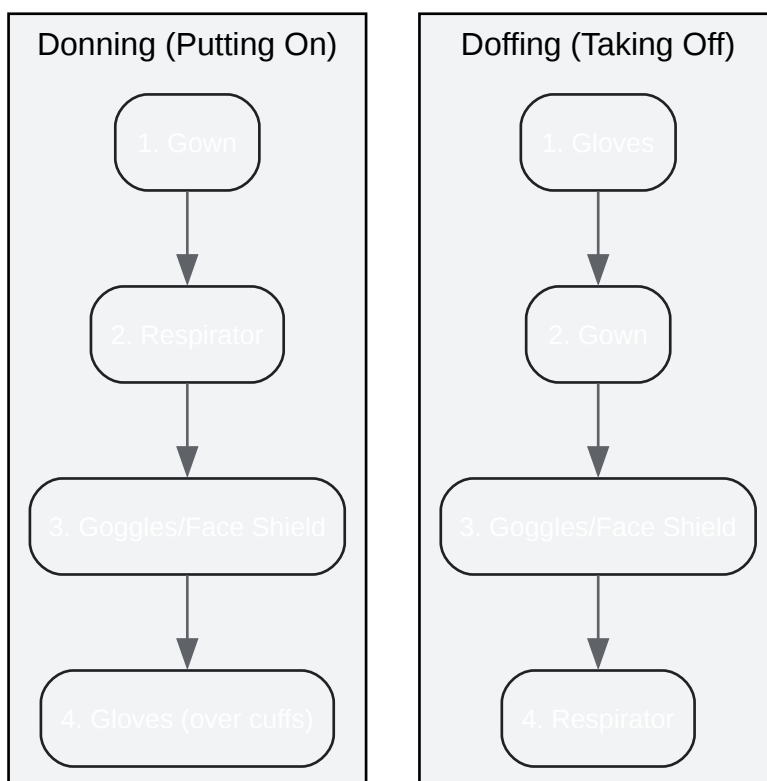
Experimental Workflow for Handling NRX-252114

[Click to download full resolution via product page](#)*Experimental Workflow for **NRX-252114***

Donning and Doffing of Personal Protective Equipment

The correct sequence for putting on (donning) and taking off (doffing) PPE is critical to prevent contamination.

PPE Donning and Doffing Procedure



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PPE Donning and Doffing Sequence

Disposal Plan: Managing NRX-252114 Waste

Proper disposal of **NRX-252114** and any contaminated materials is a critical final step to ensure safety and environmental protection.

Waste Segregation and Collection:

- **Solid Waste:** All disposable PPE (gloves, gowns), contaminated lab supplies (e.g., pipette tips, weigh paper), and any solid **NRX-252114** waste must be collected in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **NRX-252114** and the first rinse of any contaminated glassware must be collected in a separate, sealed, and clearly labeled hazardous liquid waste container.
- **Sharps:** Any contaminated sharps (needles, scalpels) must be disposed of in a designated sharps container.

Disposal Procedure:

- **Consult Institutional Guidelines:** Always follow your institution's specific procedures for hazardous waste disposal.
- **Labeling:** Ensure all waste containers are accurately and clearly labeled with the contents, including "**NRX-252114**" and any solvents used.
- **Storage:** Store waste containers in a designated, secure area away from general laboratory traffic until they are collected by your institution's environmental health and safety (EHS) department.
- **Decontamination of Reusable Equipment:** Thoroughly decontaminate all reusable equipment after use. The initial rinseate should be treated as hazardous liquid waste.

By adhering to these stringent safety protocols, researchers can confidently and safely advance their work with **NRX-252114** while minimizing risks to themselves and their colleagues.

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